

Global Regulatory Landscape of Perfluorohexanoic Acid (PFHxA)

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Compound of Interest

Compound Name: *Perfluorohexanoic Acid*

Cat. No.: *B149306*

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Perfluorohexanoic acid (PFHxA), a member of the vast family of per- and polyfluoroalkyl substances (PFAS), is facing increasing regulatory scrutiny worldwide due to its persistence in the environment and potential risks to human health. This guide provides a comparative overview of the current regulatory limits for PFHxA in various regions, details the analytical methods used for its detection, and visualizes the global regulatory framework.

Comparative Regulatory Limits for PFHxA

Regulatory actions on PFHxA vary significantly across the globe, with some jurisdictions establishing specific limits in different environmental media and consumer products, while others are still in the process of developing their frameworks. The following table summarizes the existing quantitative limits for PFHxA.

Region/Country	Matrix	Substance	Regulatory Limit	Legal Status	Effective Date
European Union	Consumer Products (textiles, leather, clothing, food contact materials, cosmetics)	PFHxA and its salts	25 µg/kg (ppb)	Restriction	October 10, 2026[1][2][3]
Consumer Products	PFHxA-related substances	1000 µg/kg (ppb)		Restriction	October 10, 2026[1][2]
Firefighting Foams (for training, testing, and public fire services)	PFHxA and its salts	25 µg/kg (ppb)	Ban		April 10, 2026[4]
Firefighting Foams (for civil aviation)	PFHxA and its salts	25 µg/kg (ppb)	Ban		October 10, 2029[4]
Germany	Soil Leachate (2:1 water:soil ratio)	PFHxA	10 µg/L	Legally Binding	August 2023
United States					
Federal (Proposed)	Hazardous Constituents	PFHxA	Not specified	Proposed Rule (RCRA)	To be determined[5]
Michigan	Drinking Water	PFHxA	400,000 ng/L (ppt)	Maximum Contaminant Level (MCL)	Enforceable

Various States	Soil (Residential)	PFHxA	Varies (e.g., 32 mg/kg in some states)	Advisory/Cleanup Levels	Varies[6]
Soil (Industrial)	PFHxA	Varies (e.g., 410 mg/kg in some states)	Advisory/Cleanup Levels	Varies[6]	
Canada	Drinking Water	Sum of 25 specified PFAS	30 ng/L (ppt)	Proposed Objective	To be determined[3][7]
Australia	Drinking Water	No specific guideline for PFHxA	-	-	-

Experimental Protocols for PFHxA Analysis

Accurate quantification of PFHxA in various matrices is crucial for regulatory enforcement and environmental monitoring. Several standardized methods are employed globally, primarily relying on liquid chromatography-tandem mass spectrometry (LC-MS/MS).

United States Environmental Protection Agency (US EPA) Methods:

- EPA Method 533 & 537.1: These methods are designed for the analysis of PFAS, including PFHxA, in drinking water. They involve solid-phase extraction (SPE) to concentrate the analytes from a water sample, followed by LC-MS/MS for detection and quantification.[8]
- EPA Method 1633: This is a more comprehensive method applicable to a wider range of matrices, including wastewater, surface water, groundwater, soil, biosolids, sediment, and tissue. The procedure involves extraction of the sample followed by cleanup using solid-phase extraction and analysis by LC-MS/MS.[6][9][10]
- EPA Method 8327: This method is used for the analysis of PFAS in non-drinking water samples and also utilizes LC-MS/MS.[4]

European and International Standard Methods:

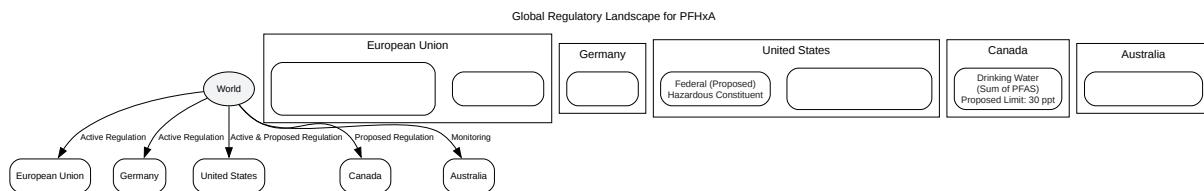
For consumer products, several European standards are utilized for PFAS analysis:

- CEN/TS 15968:2010: This technical specification is used for the determination of extractable perfluorinated compounds in textiles.
- ISO 23702-1:2023: This standard specifies a method for the determination of selected perfluoroalkyl substances in leather.[11]
- EN 17681-1:2022: This standard provides a method for the analysis of selected per- and polyfluoroalkyl substances in textiles.[11]

These methods generally involve extracting the PFAS from the solid matrix using a suitable solvent, followed by cleanup and analysis using LC-MS/MS.

Global PFHxA Regulatory Landscape

The following diagram illustrates the current global regulatory status for PFHxA, highlighting the regions with established or proposed limits.



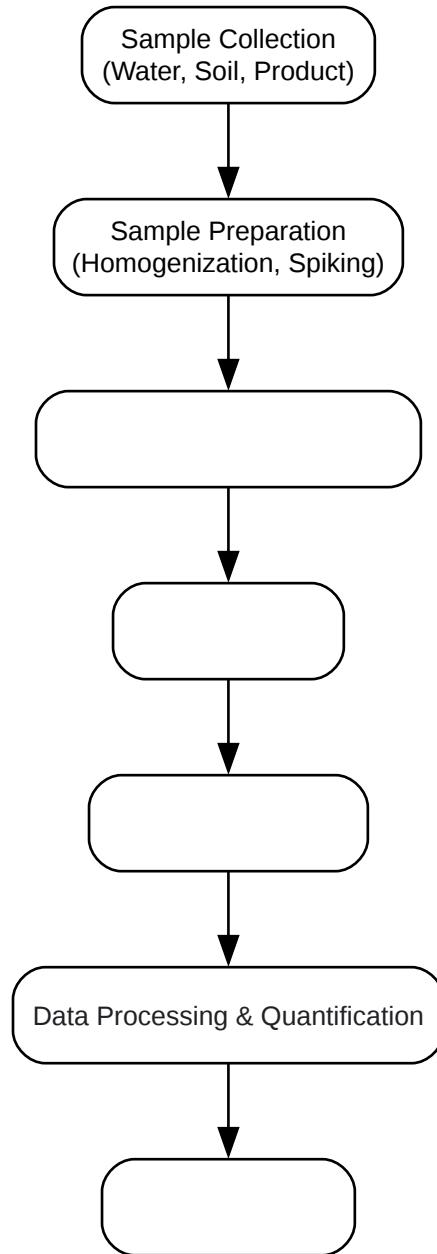
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Caption: Global overview of PFHxA regulatory status.

Experimental Workflow for PFHxA Analysis

The general workflow for analyzing PFHxA in environmental and consumer product samples is depicted in the following diagram.

Generalized Workflow for PFHxA Analysis



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Caption: Standard steps for PFHxA sample analysis.

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